

Technical Safety Guide: 2-(2-Ethoxy-4-formylphenoxy)acetic acid

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Compound of Interest

Compound Name: 2-(2-Ethoxy-4-formylphenoxy)acetic acid

Cat. No.: B109489

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a summary of publicly available safety information for **2-(2-Ethoxy-4-formylphenoxy)acetic acid** (CAS No. 51264-76-7). It is intended for informational purposes for research and development professionals and is not a substitute for a manufacturer-provided Safety Data Sheet (SDS). Always consult the original SDS from your supplier before handling this chemical.

Chemical Identification

This section provides the basic identifiers for **2-(2-Ethoxy-4-formylphenoxy)acetic acid**.


Identifier	Value
Chemical Name	2-(2-Ethoxy-4-formylphenoxy)acetic acid
CAS Number	51264-76-7
Molecular Formula	C ₁₁ H ₁₂ O ₅
Molecular Weight	224.21 g/mol

Hazard Identification and Classification

Based on available GHS (Globally Harmonized System of Classification and Labelling of Chemicals) data, this substance is classified as follows.[\[1\]](#)

GHS Classification	Category	Hazard Statement
Skin Irritation	Not specified	H315: Causes skin irritation
Eye Irritation	Not specified	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Not specified	H335: May cause respiratory irritation

GHS Pictogram:

-  alt text

Signal Word: Warning[\[1\]](#)

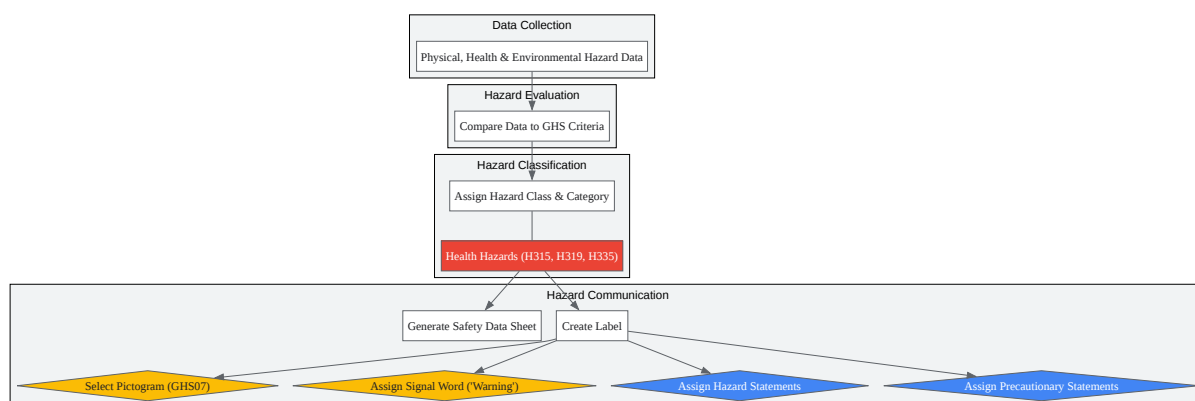
Precautionary Statements:[\[1\]](#)

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

A comprehensive GHS classification is not available in the public domain. The information presented is based on limited data from chemical suppliers.

GHS Hazard Classification Workflow

The following diagram illustrates the general process for classifying a chemical substance according to GHS guidelines.



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Caption: Generalized GHS Hazard Classification Workflow.

Physical and Chemical Properties

Detailed physical and chemical property data for **2-(2-Ethoxy-4-formylphenoxy)acetic acid** are not readily available in the public domain. The table below reflects this lack of information.

Property	Value
Appearance	Data not available
Odor	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available
Flash Point	Data not available
Density	Data not available

Toxicological Information

No quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for **2-(2-Ethoxy-4-formylphenoxy)acetic acid** has been found in publicly available literature or safety data sheets.

Toxicological Endpoint	Value
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity (LD50)	Data not available
Acute Inhalation Toxicity (LC50)	Data not available
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation
Respiratory or Skin Sensitization	Data not available
Germ Cell Mutagenicity	Data not available
Carcinogenicity	Data not available
Reproductive Toxicity	Data not available
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation
Specific Target Organ Toxicity - Repeated Exposure	Data not available
Aspiration Hazard	Data not available

Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **2-(2-Ethoxy-4-formylphenoxy)acetic acid** are not described in the publicly available safety data sheets. Standard OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals would typically be followed for determining the toxicological endpoints listed above.

Exposure Controls and Personal Protection

As this material is intended for research and development use only, appropriate exposure controls and personal protective equipment (PPE) should be used in a laboratory setting.^[2]

Engineering Controls:

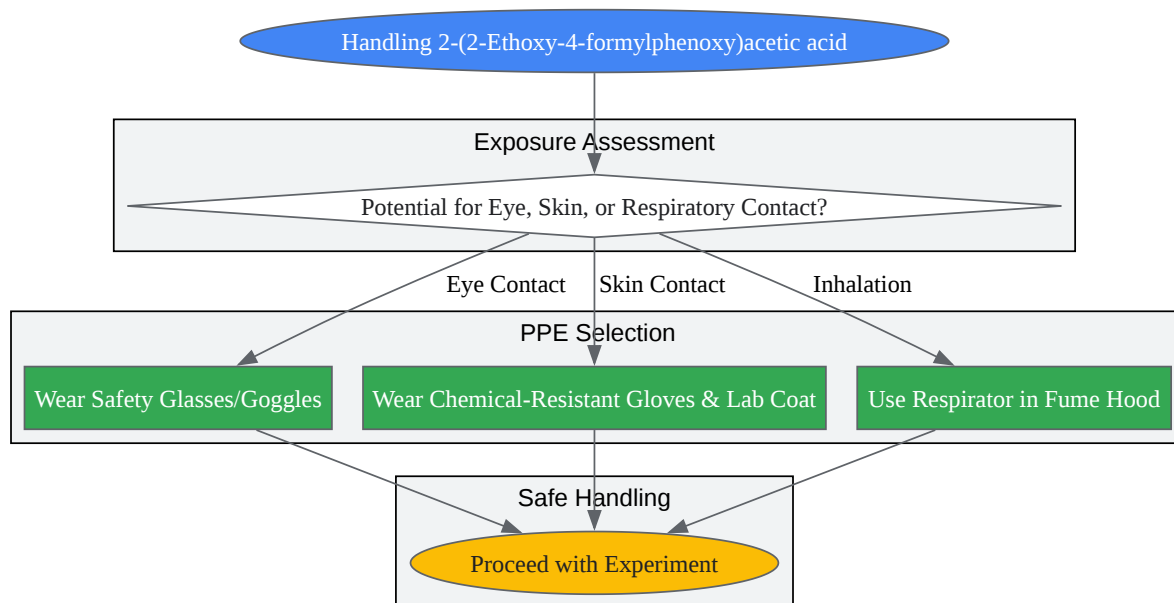
- Work in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment:

PPE Type	Recommendation
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.
Respiratory Protection	If dusts or aerosols are generated, use a NIOSH-approved respirator.

Personal Protective Equipment (PPE) Selection Logic

The following diagram outlines the decision-making process for selecting appropriate PPE when handling this chemical.



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Caption: Recommended PPE Selection Workflow.

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.[2]

Exposure Route	First Aid Measures
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately remove contaminated clothing. Wash off with soap and plenty of water.
Eye Contact	Rinse with pure water for at least 15 minutes.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.

Handling and Storage

Handling:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep container tightly closed.

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.

- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon oxides.

Ecological and Disposal Considerations

- Ecological Information: No data available.
- Disposal: Dispose of this chemical in accordance with federal, state, and local regulations. Contact a licensed professional waste disposal service.

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References

- 1. americanelements.com [americanelements.com]
- 2. 2-(2-Ethoxy-4-formylphenoxy)acetic acid - Safety Data Sheet [chemicalbook.com]
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